

Personal protective equipment for handling rac N'-Nitrosonornicotine-D4

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Compound of Interest

Compound Name: *rac N'-Nitrosonornicotine-D4*

Cat. No.: B042627

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Essential Safety and Handling Guide for rac N'-Nitrosonornicotine-D4

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **rac N'-Nitrosonornicotine-D4**. The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical.

Chemical Profile and Hazards:

rac N'-Nitrosonornicotine-D4 is a deuterated form of N'-Nitrosonornicotine (NNN), a tobacco-specific nitrosamine. The non-deuterated form is classified by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.[1] Due to its structural similarity, **rac N'-Nitrosonornicotine-D4** should be handled with the same level of caution as a potential carcinogen. It is also classified as toxic if swallowed or absorbed through the skin and can cause damage to organs.[2] This compound is intended for research use only.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **rac N'-Nitrosonornicotine-D4**. The following table summarizes the required protective gear.

Protection Type	Specific Recommendations	Purpose
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield is also recommended. [1]	To prevent eye contact with the chemical, which can cause irritation.
Hand Protection	Compatible chemical-resistant gloves (e.g., Butyl rubber). Gloves must be inspected before use and proper removal techniques must be followed to avoid skin contact.	To prevent skin absorption, as the substance is toxic upon dermal contact.
Body Protection	A lab coat or protective work clothing. [1]	To protect the skin from accidental splashes or spills.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. If ventilation is inadequate or for spill cleanup, a NIOSH/MSHA approved respirator or a self-contained breathing apparatus may be necessary.	To prevent inhalation of any aerosols or dust.

Operational and Disposal Plans

Handling and Storage:

- Training: All personnel must be trained on the proper handling and storage procedures for this compound before work commences.
- Ventilation: Always handle **rac N'-Nitrosonornicotine-D4** in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.
- Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.[\[1\]](#)

- Storage: Store in a tightly sealed container in a cool, well-ventilated area, protected from light and air. Recommended storage is in a freezer at -20°C.[3] The product should be stored locked up or in an area with restricted access.[1]

Step-by-Step Handling Procedure:

- Preparation: Ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment and materials.
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.
- Weighing and Aliquoting: If working with a solid, carefully weigh the required amount in the fume hood. Avoid creating dust. If it is in solution, use appropriate volumetric glassware to measure.
- Experimental Use: Perform all experimental procedures within the fume hood.
- Post-Handling: After use, securely seal the container and return it to the designated storage location.
- Decontamination: Clean the work area thoroughly. Dispose of any contaminated disposable materials as hazardous waste.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination, and wash hands immediately.

Disposal Plan:

- Waste Classification: **rac N'-Nitrosonornicotine-D4** and any materials contaminated with it (e.g., gloves, pipette tips, empty containers) must be treated as hazardous waste.
- Containerization: Collect all waste in a designated, properly labeled, and sealed hazardous waste container.
- Regulatory Compliance: Dispose of the waste in accordance with all local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) department for

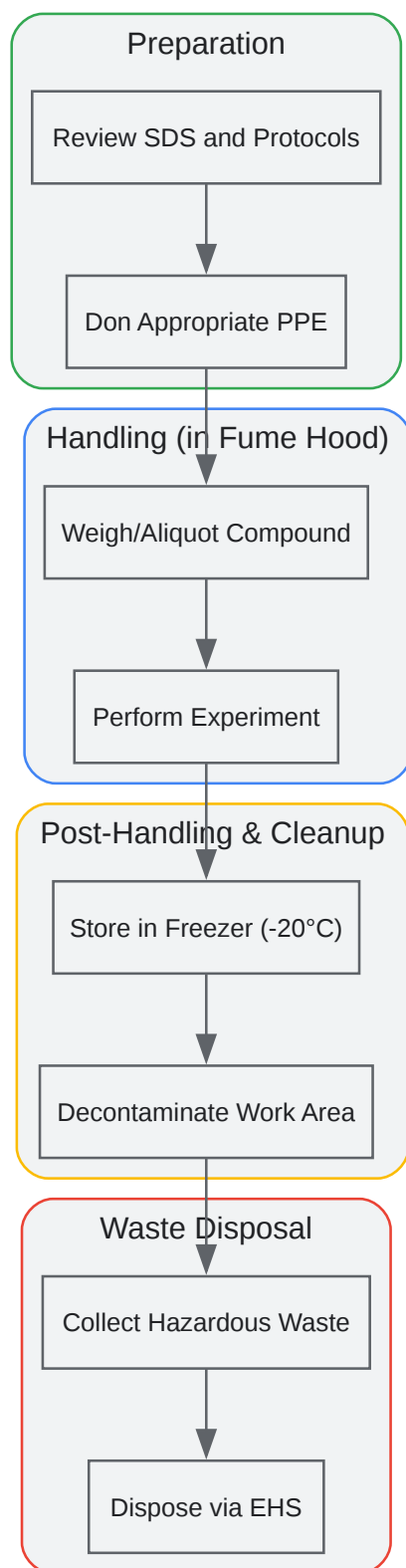
specific disposal procedures. Do not dispose of this chemical down the drain.[1]

Emergency Procedures:

- Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal.
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation, and place it in a sealed container.
 - Clean the spill area with a suitable solvent and then wash with soap and water.
 - Ventilate the area.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **rac N'-Nitrosonornicotine-D4**.



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